

# Application of (Z)-7-Tricosene in Integrated Pest Management (IPM) Programs

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## Compound of Interest

Compound Name: 7-Tricosene

Cat. No.: B1233067

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## Introduction

(Z)-7-Tricosene is a semiochemical, specifically a pheromone component, identified in several insect species. Its primary application in Integrated Pest Management (IPM) is as a monitoring and control agent for specific lepidopteran pests.<sup>[1]</sup> By leveraging the insect's own communication system, (Z)-7-Tricosene offers a targeted and environmentally sensitive approach to pest management.<sup>[1]</sup> These application notes provide detailed protocols for the use of (Z)-7-Tricosene in IPM programs targeting the Raspberry Bud Moth (*Heterocrossa rubophaga*) and the Australian Guava Moth (*Coscinoptycha improbana*).

## Target Pest Species and Mechanism of Action

(Z)-7-Tricosene has been identified as a crucial component of the female sex pheromone blend for the following pests:

- Raspberry Bud Moth (*Heterocrossa rubophaga*): A pest of commercial *Rubus* species (raspberries, blackberries).<sup>[1]</sup>
- Australian Guava Moth (*Coscinoptycha improbana*): An invasive pest that infests a wide range of fruit crops, including guava, feijoa, citrus, and stone fruits.<sup>[1]</sup>

In these moth species, (Z)-7-Tricosene acts as a synergist in the pheromone blend, increasing the attraction of male moths to the primary pheromone component.<sup>[1]</sup> Male moths detect the pheromone plume in the air via specialized olfactory receptor neurons on their antennae.<sup>[1]</sup>

This detection triggers a behavioral response, causing them to fly upwind towards the source of the pheromone in search of a female for mating.[1] IPM strategies exploit this behavior for monitoring (luring males to traps) or control (mating disruption).[1]

## Data Presentation: Efficacy of (Z)-7-Tricosene in Pheromone Traps

The following tables summarize the quantitative data on the efficacy of (Z)-7-Tricosene in enhancing pheromone trap captures.

Table 1: Synergistic Effect of (Z)-7-Tricosene on the Attraction of Male Raspberry Bud Moth (*Heterocrossa rubophaga*)

Lure Composition	Mean Male Moths Captured ( $\pm$ SE)	Fold Increase in Attraction
(Z)-7-nonadecen-11-one (300 $\mu$ g)	15.2 $\pm$ 2.5	-
(Z)-7-tricosene (300 $\mu$ g)	Inactive alone	-
Blend: (Z)-7-nonadecen-11-one (300 $\mu$ g) + (Z)-7-tricosene (300 $\mu$ g)	34.8 $\pm$ 5.1	2.29

Data from a field trapping experiment. The addition of (Z)-7-tricosene to (Z)-7-nonadecen-11-one more than doubled the trap catch of male moths, indicating a strong synergistic effect.[2]

Table 2: Pheromone Blend Composition of the Australian Guava Moth (*Coscinoptycha improbana*)

Compound	Abbreviation	Relative Amount in Female Gland (%)	Role
(Z)-7-tricosene	Z7-23Hy	65.0	Synergist
(Z)-7-octadecen-11-one	Z7-11-one-18Hy	23.5	Primary Attractant
(Z)-7-tricosen-11-one	Z7-11-one-23Hy	10.0	Synergist
(Z)-7-nonadecen-11-one	Z7-11-one-19Hy	1.5	Minor Component

Field trapping studies revealed that while (Z)-7-octadecen-11-one is the primary attractive component, the addition of (Z)-**7-tricosene** to the blend further enhanced the attraction of male moths, demonstrating its synergistic role.[3]

Table 3: Efficacy of Mating Disruption for Australian Guava Moth using a Pheromone Analog

Treatment	Dispenser Density (dispensers/ha)	Mean Trap Catch Reduction (%)
Single-tree plots	3 dispensers/tree	86
9-tree plots	1 dispenser/tree	99
2-ha plots	1000	100 (complete disruption)

Mating disruption trials using a commercially available pheromone analog for the Asian Peach Moth demonstrated significant to complete reduction in the capture of male Australian Guava Moths in pheromone traps.[4]

## Experimental Protocols

### Protocol 1: Monitoring Raspberry Bud Moth with (Z)-7-Tricosene Baited Traps

Objective: To monitor the population dynamics of male Raspberry Bud Moth to inform pest management decisions.

#### Materials:

- Delta traps with sticky liners.
- Pheromone lures containing 300 µg of (7Z)-nonadecen-11-one and 300 µg of (Z)-7-**tricosene** loaded onto red rubber septa.[\[5\]](#)[\[6\]](#)
- Hexane (for dissolving pheromone components if preparing lures in-house).[\[7\]](#)
- Disposable gloves.
- Stakes or hangers for trap deployment.
- Field notebook or data collection app.

#### Procedure:

- Lure Preparation (if not commercially available):
  - Under a fume hood, dissolve the precise amounts of (7Z)-nonadecen-11-one and (Z)-7-**tricosene** in a minimal volume of high-purity hexane.
  - Using a micropipette, carefully apply the solution to a red rubber septum.
  - Allow the solvent to evaporate completely before deploying the lure.
  - Store prepared lures in a freezer in airtight containers until use.
- Trap Assembly:
  - Unfold the Delta trap into its triangular shape.
  - Place a sticky liner on the bottom surface of the trap.
  - Using clean gloves or forceps, place one pheromone lure in the center of the sticky liner.
- Trap Deployment:
  - Deploy traps before the anticipated start of the first moth flight in early spring.

- Place traps within the raspberry crop canopy at a height of approximately 1.5 meters.[\[1\]](#)
- Use a trap density of 1-2 traps per hectare for monitoring.[\[1\]](#)
- Position traps at least 50 meters apart to avoid interference.[\[1\]](#)
- Data Collection and Maintenance:
  - Check traps weekly and record the number of captured Raspberry Bud Moths.
  - Remove captured moths and debris from the sticky liner at each check.
  - Replace sticky liners when they become saturated with moths or debris.
  - Replace pheromone lures every 4-6 weeks, following manufacturer's recommendations or based on lure aging studies.[\[8\]](#)

## Protocol 2: Mating Disruption of Australian Guava Moth

Objective: To reduce mating success and subsequent larval damage of the Australian Guava Moth by permeating the atmosphere with its sex pheromone or a functional analog.

Materials:

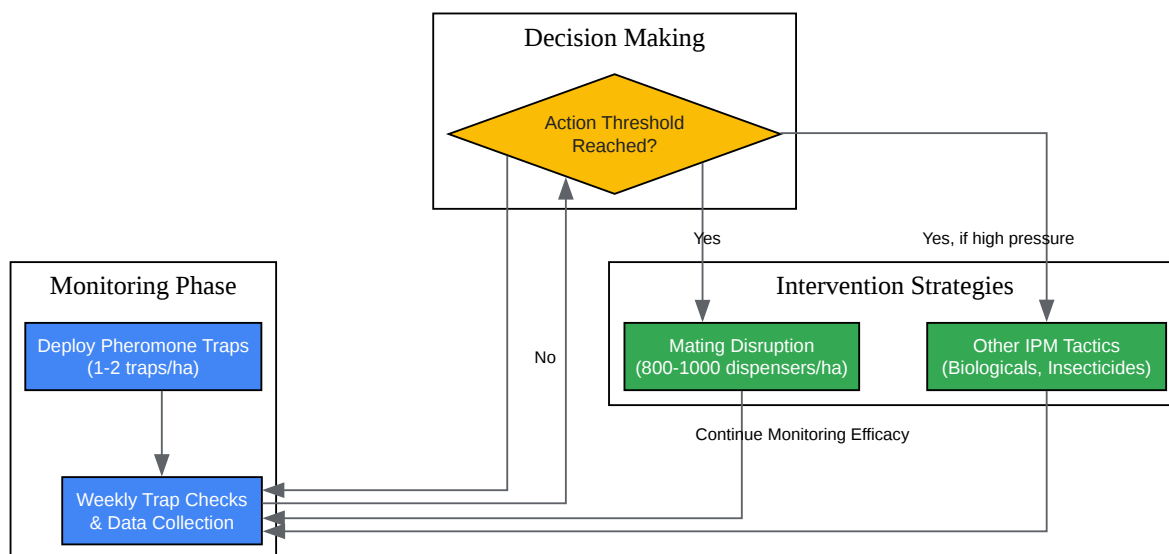
- Commercially available pheromone dispensers for the Asian Peach Moth (*Carposina sasakii*), which have been shown to be effective for disrupting Australian Guava Moth.[\[4\]](#)
- Gloves for handling dispensers.
- Pheromone traps (as described in Protocol 1, but with a lure for the Australian Guava Moth) for monitoring efficacy.

Procedure:

- Dispenser Deployment:
  - Deploy dispensers before the first moth flight of the season.
  - Distribute dispensers evenly throughout the orchard or targeted area.

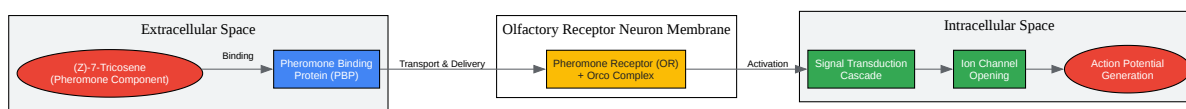
- Apply dispensers at a rate of 800-1000 dispensers per hectare.[\[1\]](#)
- Place dispensers in the upper third of the crop canopy.
- Monitoring Efficacy:
  - Deploy pheromone traps in both the mating disruption plots and in untreated control areas at least 200 meters away.[\[1\]](#)
  - Monitor trap catches weekly.
  - A significant reduction (ideally >95%) in moth capture in the treated plots compared to the control plots indicates effective mating disruption.[\[1\]](#)
- Integrated Approach:
  - Mating disruption should be used as part of a broader IPM program that includes cultural practices (e.g., pruning, weed management), biological controls, and judicious use of selective insecticides if action thresholds are exceeded.[\[1\]](#)

## Visualizations



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Caption: IPM workflow using (Z)-7-Tricosene for monitoring and control.



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Caption: Generalized lepidopteran pheromone signaling pathway.

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